

In-Depth Technical Guide: Safety Data for (4-methoxyphenyl)(phenyl)methanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Methoxybenzophenone*

Cat. No.: *B1664615*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for (4-methoxyphenyl)(phenyl)methanone (CAS 611-94-9), also known as **4-methoxybenzophenone**. The information is compiled from various safety data sheets (SDS) and toxicological resources to support researchers, scientists, and drug development professionals in the safe handling and assessment of this compound.

Chemical and Physical Properties

(4-methoxyphenyl)(phenyl)methanone is a white to light yellow crystalline solid.^[1] It is utilized as a UV filter in sunscreens and cosmetics and as a photostabilizer in plastics and coatings.^[1] ^[2] The key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	611-94-9	[1] [2] [3] [4]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[2]
Molecular Weight	212.24 g/mol - 212.25 g/mol	[2] [4] [5]
Melting Point	58 - 63 °C	[2] [3] [4]
Boiling Point	354 - 356 °C	[2] [3] [4]
Purity	≥ 97%	[2] [4]
Appearance	Light yellow, white powder	[2] [3]
Odor	Odorless	[3]
Solubility	Insoluble in water. [6] Soluble in organic solvents like ethanol and acetone. [1]	[1] [6]

Toxicological Data

The toxicological profile of (4-methoxyphenyl)(phenyl)methanone is not extensively detailed in publicly available literature. However, an acute oral toxicity study has been reported.

Endpoint	Value	Species	Route	Source
LD50 (Lethal Dose, 50%)	5 g/kg	Rat	Oral	[7]

GHS Hazard Statements: According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this substance has been associated with the following hazard statements based on notifications to the European Chemicals Agency (ECHA):

- H315: Causes skin irritation.[\[5\]](#)[\[8\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)[\[8\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[8\]](#)

Ecotoxicological Data

There is currently no specific quantitative ecotoxicological data available for (4-methoxyphenyl) (phenyl)methanone in the reviewed sources. Safety data sheets frequently state "no data available" for toxicity to fish, daphnia, and other aquatic invertebrates.[\[9\]](#)[\[10\]](#)

Experimental Protocols

The following sections describe the methodologies for key toxicological experiments based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines. These protocols provide a framework for the generation of safety data.

Acute Oral Toxicity Testing

The acute oral toxicity of a substance is typically determined using one of the OECD test guidelines: 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure).[\[3\]](#) These methods are designed to estimate the LD50 of a substance and classify it according to the GHS.[\[3\]](#)

OECD Test Guideline 423: Acute Toxic Class Method

This method is a stepwise procedure using a limited number of animals.[\[9\]](#)

- **Animal Selection:** Healthy, young adult rodents (typically rats), nulliparous and non-pregnant females are used.[\[5\]](#)
- **Housing and Feeding:** Animals are housed in standard laboratory conditions with a controlled temperature ($22^{\circ}\text{C} \pm 3^{\circ}\text{C}$) and relative humidity (30-70%).[\[5\]](#) They are fasted prior to dosing.[\[11\]](#)
- **Dose Administration:** The test substance is administered orally by gavage in a single dose.[\[5\]](#) [\[11\]](#) The starting dose is selected from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight.[\[3\]](#)
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[\[5\]](#)

- Data Analysis: The LD50 is not calculated directly, but the substance is classified into a toxicity class based on the observed mortality at specific dose levels.[3]

Skin Irritation Testing

Skin irritation is the production of reversible inflammatory changes in the skin following the application of a test substance.[2] The potential for a chemical to cause skin irritation can be assessed using in vivo (OECD 404) or in vitro (OECD 439) methods.[2][4]

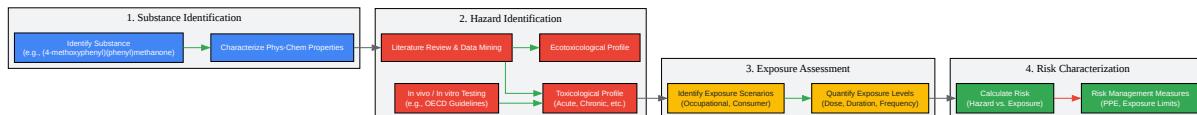
OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

This in vitro method uses a three-dimensional reconstructed human epidermis model that mimics the biochemical and physiological properties of the upper layers of human skin.[2][12]

- Test System: Commercially available Reconstructed Human Epidermis (RhE) models are used.[1]
- Procedure:
 - A fixed dose of the test substance is applied topically to the surface of the RhE tissue.[1]
 - After a defined exposure period (e.g., 42 minutes), the substance is removed by washing. [13]
 - The tissues are incubated for a post-exposure period (e.g., 42 hours).[13]
- Viability Assessment: Cell viability is measured using a colorimetric assay, typically the MTT assay.[12] In this assay, the vital dye MTT is converted by mitochondrial enzymes of viable cells into a blue formazan salt, which is then extracted and quantified.[12]
- Classification: A substance is classified as a skin irritant if the tissue viability is reduced to \leq 50% of the negative control.[1][14]

Chemical Safety Assessment Workflow

The following diagram illustrates a typical workflow for assessing the safety of a chemical substance, from initial identification to risk characterization.



[Click to download full resolution via product page](#)

Caption: Logical workflow for chemical safety assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mbresearch.com [mbresearch.com]
- 2. siesascs.edu.in [siesascs.edu.in]
- 3. researchgate.net [researchgate.net]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. (4-Methoxyphenyl)phenyl-methanone(611-94-9) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 7. 4-Methoxybenzophenone | CAS#:611-94-9 | Chemsoc [chemsoc.com]
- 8. 4-Methoxybenzophenone | C14H12O2 | CID 69146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 10. echemi.com [echemi.com]

- 11. oecd.org [oeecd.org]
- 12. x-cellr8.com [x-cellr8.com]
- 13. sterlab-store.com [sterlab-store.com]
- 14. iihs.org [iihs.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety Data for (4-methoxyphenyl)(phenyl)methanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664615#4-methoxyphenyl-phenyl-methanone-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com